

The Physicochemical Profile of α -Amylcinnamaldehyde: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Amylcinnamaldehyde*

CAS No.: *1331-92-6*

Cat. No.: *B1224299*

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This guide provides an in-depth exploration of the essential physicochemical characteristics of α -**Amylcinnamaldehyde** (ACA), a widely utilized aromatic aldehyde in the fragrance and flavor industries. This document is intended for researchers, scientists, and professionals in drug development, offering a detailed overview of its chemical identity, physical properties, and the analytical methodologies crucial for its characterization. Our focus is on the practical application of scientific principles, ensuring a thorough understanding of the causality behind experimental choices and the integrity of the presented data.

Compound Identification and Chemical Structure

α -**Amylcinnamaldehyde**, systematically named 2-benzylideneheptanal, is a synthetic fragrance ingredient prized for its characteristic floral, jasmine-like scent.^[1] It exists as a mixture of (E) and (Z) isomers, with the (E)-isomer being the most common.^[2] For clarity and consistency, this guide will primarily refer to the properties of the isomeric mixture, unless specified otherwise.

A foundational understanding of its molecular architecture is paramount for interpreting its physical behavior and spectral data.

Caption: Molecular Structure of α -Amylcinnamaldehyde.

Table 1: Compound Identification

Identifier	Value	Source
Chemical Name	2-Benzylideneheptanal	[1]
Synonyms	α -Amylcinnamaldehyde, Amyl cinnamal, Jasminal	[1]
CAS Number	122-40-7	[1]
Molecular Formula	C14H18O	[2]
Molecular Weight	202.29 g/mol	[2]
Isomeric Form	Typically a mixture of (E) and (Z) isomers	[2]

Core Physicochemical Properties

The physicochemical properties of a compound are fundamental to its application, dictating its behavior in various matrices and its environmental fate. The following table summarizes the key properties of α -Amylcinnamaldehyde.

Table 2: Physicochemical Properties of α -Amylcinnamaldehyde

Property	Value	Source
Appearance	Pale yellow to yellow, oily liquid	[3]
Odor	Floral, reminiscent of jasmine	[1]
Boiling Point	287-290 °C at 101.3 kPa	[4]
Melting Point	< 0 °C	[3]
Density	0.97 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.557	[3]
Vapor Pressure	0.133 Pa at 25 °C	[3]
Water Solubility	Insoluble (5.77 g/L as determined by the flask method)	[5]
Solubility in Organic Solvents	Soluble in alcohol and most organic solvents	[3]
logP (Octanol-Water Partition Coefficient)	2.498 at 25 °C	[3]

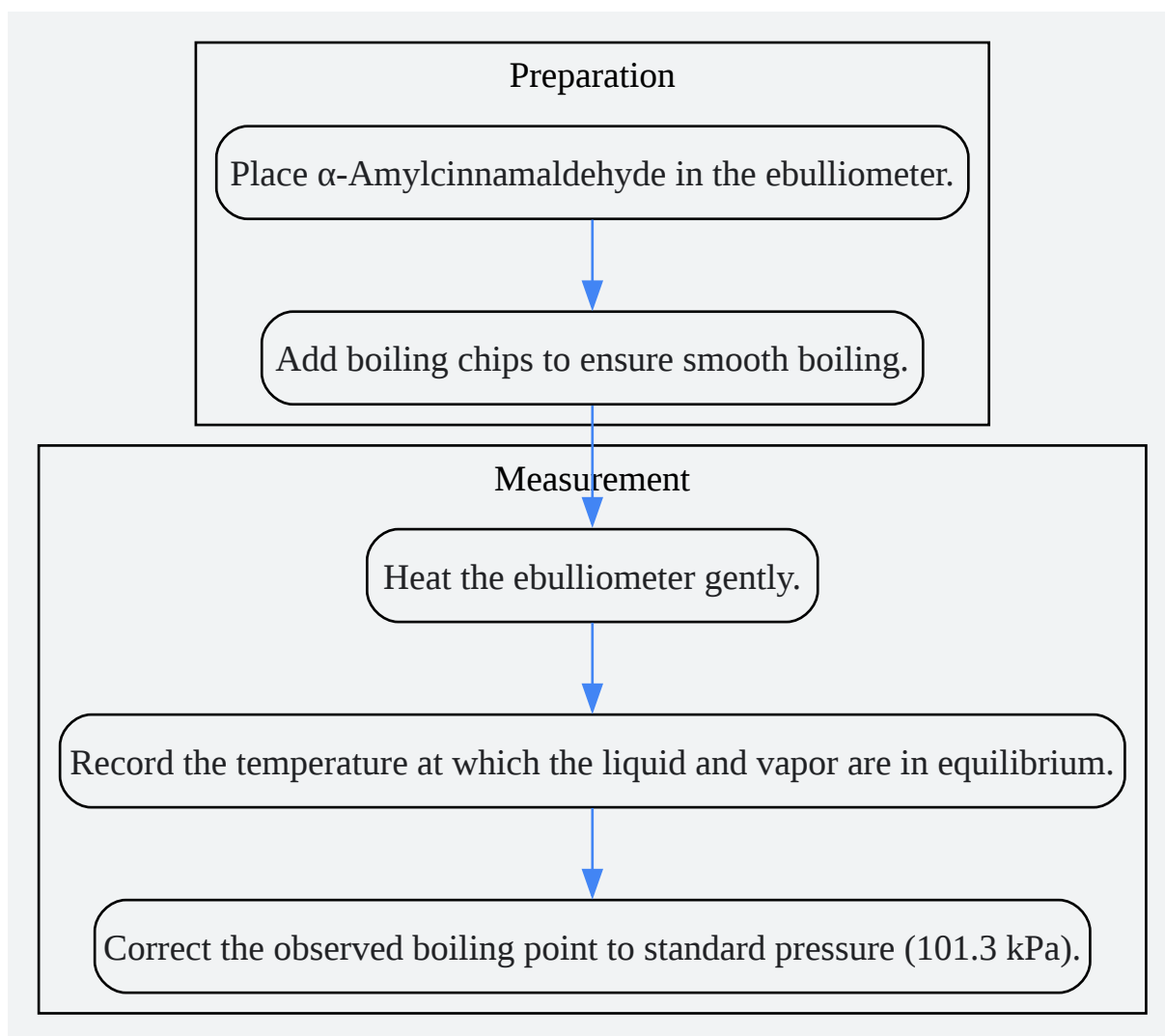
Experimental Protocols for Physicochemical Characterization

To ensure the generation of reliable and reproducible data, standardized methodologies are imperative. The following section details the experimental protocols for determining key physicochemical parameters, grounded in the OECD Guidelines for the Testing of Chemicals.

Determination of Boiling Point (OECD Guideline 103)

The boiling point is a critical parameter for assessing the volatility and potential for atmospheric dispersion of a substance. The ebulliometer method, as described in OECD Guideline 103, is a robust technique for this determination.[4][6]

Experimental Workflow: Boiling Point Determination (Ebulliometer Method)



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Caption: Workflow for Boiling Point Determination.

Step-by-Step Methodology:

- **Apparatus Setup:** An ebulliometer equipped with a condenser and a calibrated thermometer is used.
- **Sample Preparation:** A sample of α -**Amylcinnamaldehyde** is introduced into the ebulliometer, along with boiling chips to prevent bumping.
- **Heating and Equilibration:** The sample is heated, and the temperature is monitored. The boiling point is the temperature at which a steady reflux is observed, indicating that the liquid

and vapor phases are in equilibrium.

- **Data Recording and Correction:** The temperature is recorded, along with the ambient atmospheric pressure. The observed boiling point is then corrected to standard atmospheric pressure using the Sidney-Young equation.

Causality: The choice of the ebulliometer method is predicated on its accuracy for pure substances. The gradual heating and observation of a stable reflux ensure that the true equilibrium boiling point is measured, minimizing superheating effects.

Determination of Water Solubility (OECD Guideline 105 - Flask Method)

Given that the solubility of α -**Amylcinnamaldehyde** is greater than 10^{-2} g/L, the flask method is the appropriate technique as outlined in OECD Guideline 105.^{[5][7][8]}

Step-by-Step Methodology:

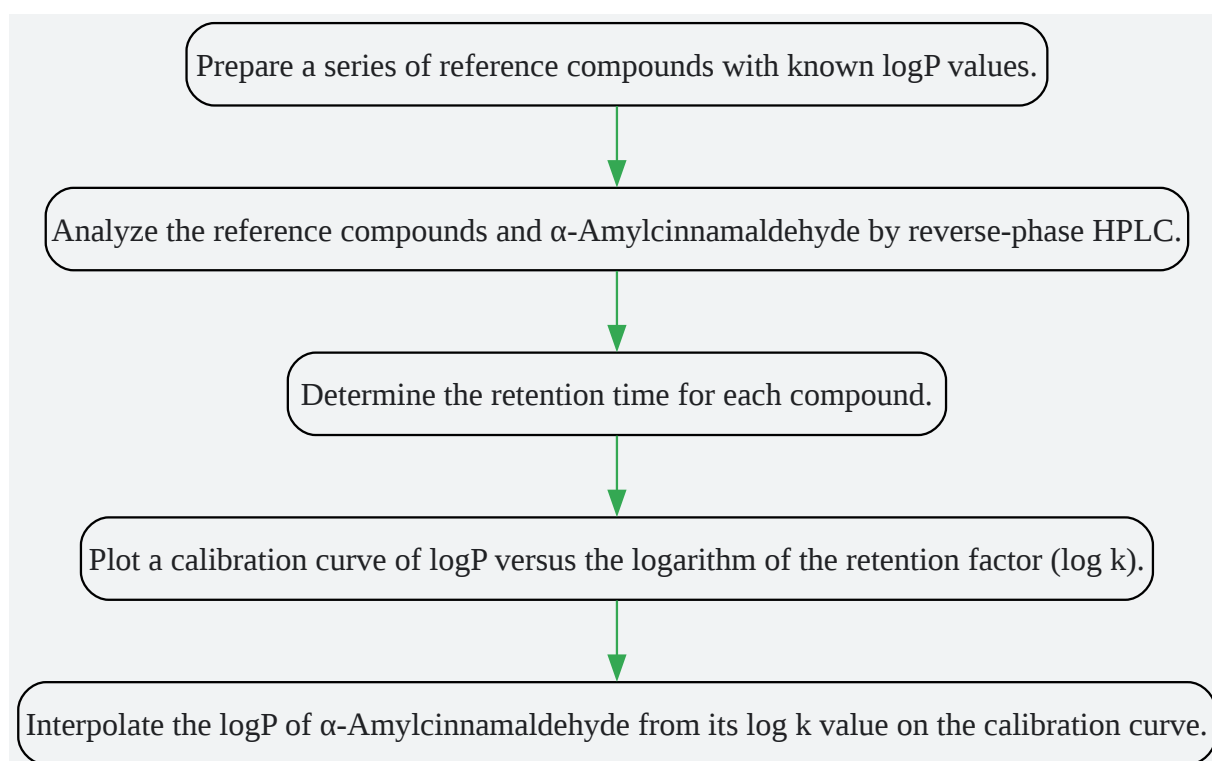
- **Sample Preparation:** An excess amount of α -**Amylcinnamaldehyde** is added to a known volume of distilled water in a flask.
- **Equilibration:** The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** The mixture is allowed to stand to permit the separation of the aqueous phase from the excess undissolved α -**Amylcinnamaldehyde**. Centrifugation may be employed to facilitate this separation.
- **Analysis:** A sample of the clear aqueous phase is carefully removed and the concentration of α -**Amylcinnamaldehyde** is determined using a suitable analytical technique, such as Gas Chromatography (GC) with Flame Ionization Detection (FID).

Trustworthiness: This protocol is self-validating as the continued agitation until a consistent concentration is measured in the aqueous phase confirms that equilibrium has been reached. The use of a specific analytical method like GC-FID provides a quantifiable and reproducible endpoint.

Determination of the n-Octanol/Water Partition Coefficient (logP) (OECD Guideline 117 - HPLC Method)

The octanol-water partition coefficient (logP) is a key indicator of a substance's lipophilicity and its potential for bioaccumulation. The High-Performance Liquid Chromatography (HPLC) method, as detailed in OECD Guideline 117, is a rapid and reliable approach for its determination.^{[9][10]}

Experimental Workflow: logP Determination (HPLC Method)



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Caption: Workflow for logP Determination by HPLC.

Step-by-Step Methodology:

- **Calibration:** A series of reference compounds with well-established logP values are selected. These standards are injected into a reverse-phase HPLC system.

- **Chromatographic Analysis:** The retention times of the reference compounds and the test substance (**α -Amylcinnamaldehyde**) are measured under isocratic elution conditions.
- **Calculation of Retention Factor (k):** The retention factor for each compound is calculated using the formula: $k = (t_R - t_0) / t_0$, where t_R is the retention time of the compound and t_0 is the dead time.
- **Calibration Curve:** A linear regression of the logP of the reference compounds against their corresponding log k values is performed to generate a calibration curve.
- **logP Determination:** The log k of **α -Amylcinnamaldehyde** is calculated from its retention time, and its logP value is determined by interpolation from the calibration curve.

Expertise & Experience: The selection of appropriate reference compounds that bracket the expected logP of the analyte is crucial for the accuracy of this method. The reverse-phase HPLC setup mimics the partitioning behavior between a nonpolar stationary phase and a polar mobile phase, providing a strong correlation with the octanol-water partitioning process.

Spectroscopic and Chromatographic Characterization

Spectroscopic and chromatographic techniques are indispensable for the structural elucidation and purity assessment of **α -Amylcinnamaldehyde**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the cornerstone for the separation, identification, and quantification of volatile and semi-volatile compounds like **α -Amylcinnamaldehyde**, particularly in complex matrices such as cosmetic products.^{[3][11][12]}

Typical GC-MS Parameters:

- **Column:** A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm x 0.25 μ m), is commonly used.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.

- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- Injection: Splitless injection at 250 °C.
- MS Detector: Electron Ionization (EI) at 70 eV, with a mass scan range of 40-450 amu.

Expected Mass Spectrum Fragmentation:

The mass spectrum of α -**Amylcinnamaldehyde** is characterized by a molecular ion peak (M⁺) at m/z 202. Key fragment ions arise from the cleavage of the alkyl chain and the phenyl group. Common fragments include ions at m/z 131, 117, and 91.^{[2][13]}

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of α -**Amylcinnamaldehyde** will exhibit characteristic absorption bands.^{[2][14]}

Table 3: Key IR Absorption Bands for α -**Amylcinnamaldehyde**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3060-3030	C-H stretch	Aromatic
~2955, 2870	C-H stretch	Aliphatic (amyl group)
~2820, 2720	C-H stretch	Aldehyde
~1680	C=O stretch	Conjugated Aldehyde
~1625	C=C stretch	Alkene
~1600, 1495, 1450	C=C stretch	Aromatic Ring

Causality: The conjugation of the carbonyl group with the carbon-carbon double bond and the phenyl ring lowers the C=O stretching frequency compared to a saturated aldehyde. The two distinct C-H stretching bands for the aldehyde proton are a hallmark of this functional group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy provides detailed information about the chemical environment of the hydrogen atoms in the molecule, confirming its structure.^{[2][15]}

Expected ^1H NMR Chemical Shifts (in CDCl_3):

- Aldehyde Proton (CHO): A singlet around δ 9.7 ppm.
- Aromatic Protons (C_6H_5): A multiplet in the region of δ 7.3-7.6 ppm.
- Vinylic Proton ($=\text{CH}-$): A singlet around δ 7.2 ppm.
- Amyl Chain Protons ($-\text{CH}_2-$ and $-\text{CH}_3$): A series of multiplets between δ 0.9 and 2.5 ppm.

Ultraviolet-Visible (UV-Vis) Spectroscopy (OECD Guideline 101)

UV-Vis spectroscopy provides information about the electronic transitions within a molecule and can be used to determine its potential for photodegradation.^{[16][17][18][19]} The analysis, following OECD Guideline 101, involves dissolving the compound in a transparent solvent (e.g., ethanol or cyclohexane) and measuring its absorbance across the UV-Vis range (typically 200-800 nm). α -**Amylcinnamaldehyde**, with its extended conjugated system, is expected to show strong absorbance in the UV region.

Conclusion

This technical guide has provided a comprehensive overview of the fundamental physicochemical properties of α -**Amylcinnamaldehyde**, underpinned by established experimental methodologies. By detailing not only the "what" but also the "why" behind the analytical techniques, we aim to equip researchers and scientists with the necessary knowledge to confidently work with and characterize this important fragrance ingredient. The integration of standardized protocols, such as the OECD guidelines, ensures the generation of

high-quality, reproducible data, which is the bedrock of scientific integrity and advancement in the fields of chemistry, toxicology, and drug development.

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